

Tristearin-d105 certificate of analysis explained

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Compound of Interest

Compound Name: *Tristearin-d105*

Cat. No.: *B588901*

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An In-Depth Technical Guide to the Certificate of Analysis for **Tristearin-d105**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive explanation of the data and methodologies typically presented in a Certificate of Analysis (CoA) for the deuterated internal standard, **Tristearin-d105**. Understanding the components of a CoA is critical for ensuring the quality, identity, and purity of this standard in research and drug development applications, particularly in quantitative mass spectrometry-based assays.

Certificate of Analysis: **Tristearin-d105**

A Certificate of Analysis for **Tristearin-d105** provides a summary of the physical and chemical properties of a specific batch of the material. The following tables outline the typical specifications and analytical results.

Identification and Physical Properties

Parameter	Specification
Product Name	Tristearin-d105
Synonyms	TG(18:0/18:0/18:0)-d105, Trioctadecanoyl Glycerol-d105, Glyceryl Tristearate-d105
CAS Number	125941-88-0
Molecular Formula	C ₅₇ H ₅ D ₁₀₅ O ₆
Molecular Weight	997.13 g/mol
Appearance	White to off-white solid
Solubility	Soluble in chloroform (10 mg/mL)

Quality and Purity

Analytical Test	Specification	Result
Chemical Purity (by HPLC)	≥ 98.0%	99.1%
Isotopic Purity (Deuterated Forms)	≥ 99% (d ₁ -d ₁₀₅)	Conforms
Isotopic Enrichment (by MS)	≥ 98 atom % D	99.2 atom % D
Structure Confirmation (by ¹ H-NMR)	Conforms to structure	Conforms
Residual Solvents	Per USP <467>	Conforms

Experimental Protocols

The following sections detail the methodologies used to obtain the data presented in the Certificate of Analysis.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the percentage of **Tristearin-d105** in the material, separating it from any non-deuterated or partially deuterated species, as well as other impurities.

Methodology:

- Instrumentation: A high-performance liquid chromatograph equipped with a C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) and an Evaporative Light Scattering Detector (ELSD) is used.
- Mobile Phase: A gradient elution is typically employed to separate triglycerides. A common mobile phase system is a binary gradient of acetonitrile and a stronger solvent like methylene chloride or acetone.
- Gradient Program:
 - Initial: 95% Acetonitrile, 5% Methylene Chloride
 - Ramp to 50% Acetonitrile, 50% Methylene Chloride over 20 minutes
 - Hold for 5 minutes
 - Return to initial conditions and equilibrate for 10 minutes
- Flow Rate: 1.0 mL/min
- Column Temperature: 35°C
- Injection Volume: 10 µL
- Sample Preparation: The **Tristearin-d105** standard is accurately weighed and dissolved in chloroform to a known concentration (e.g., 1 mg/mL).
- Data Analysis: The area of the **Tristearin-d105** peak is compared to the total area of all peaks in the chromatogram to calculate the percentage purity.

Isotopic Enrichment by Mass Spectrometry (MS)

Purpose: To determine the percentage of deuterium atoms incorporated into the **Tristearin-d105** molecule.

Methodology:

- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI) is used.
- Sample Introduction: The sample is introduced via direct infusion or after separation by liquid chromatography.
- Mass Spectrometer Settings:
 - Ionization Mode: Positive ion mode is typically used to observe protonated or sodiated adducts ($[M+H]^+$ or $[M+Na]^+$).
 - Mass Range: The scan range is set to encompass the isotopic cluster of **Tristearin-d105** (e.g., m/z 950-1050).
 - Resolution: High resolution is crucial to distinguish between isotopic peaks and potential interferences.
- Data Analysis:
 - The isotopic distribution of the molecular ion cluster is measured.
 - The theoretical isotopic distribution for a molecule with the formula $C_{57}H_5D_{105}O_6$ at a specific deuterium enrichment level is calculated.
 - The measured isotopic distribution is compared to the theoretical distributions at various enrichment levels to find the best fit. The atom percent deuterium is then calculated based on this comparison.[\[1\]](#)

Structure Confirmation by Proton Nuclear Magnetic Resonance (1H -NMR) Spectroscopy

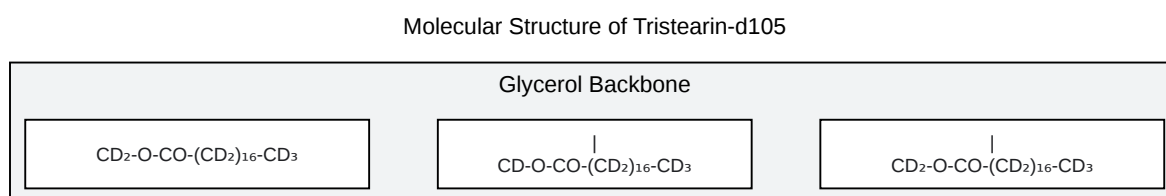
Purpose: To confirm the chemical structure of **Tristearin-d105** by comparing its ^1H -NMR spectrum to that of a non-deuterated Tristearin standard.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The sample is dissolved in a deuterated solvent, typically deuterated chloroform (CDCl_3).
- Data Acquisition: A standard one-dimensional ^1H -NMR spectrum is acquired.
- Data Analysis: The ^1H -NMR spectrum of **Tristearin-d105** is expected to show a significant reduction or complete absence of proton signals corresponding to the stearyl chains and the glycerol backbone when compared to the spectrum of non-deuterated Tristearin.^{[2][3]} The presence of any significant residual proton signals would indicate incomplete deuteration. The chemical shifts of the few remaining protons (from the glycerol backbone) should be consistent with the structure of tristearin.

Visualizations

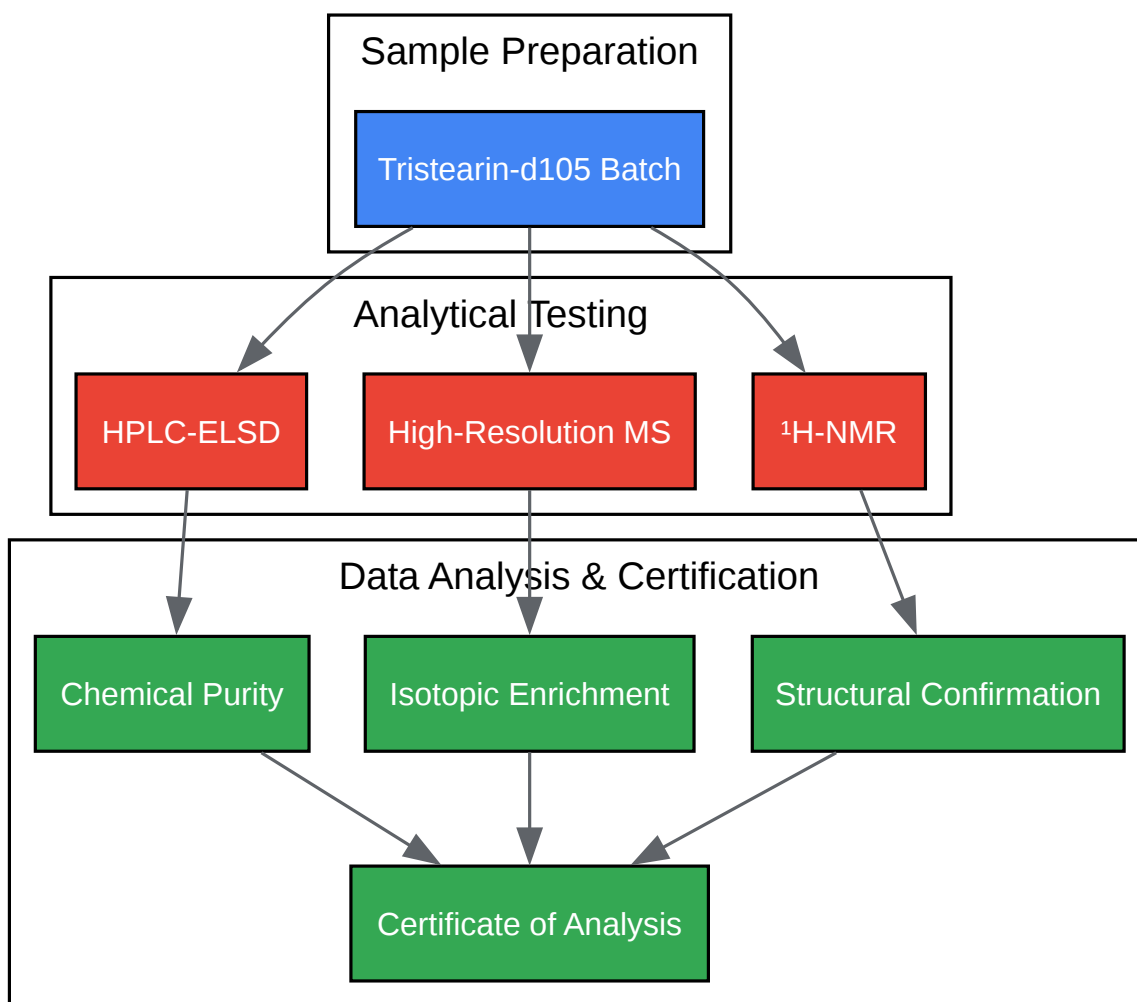
The following diagrams illustrate key aspects of **Tristearin-d105** and its analysis.



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Caption: Molecular Structure of **Tristearin-d105**.

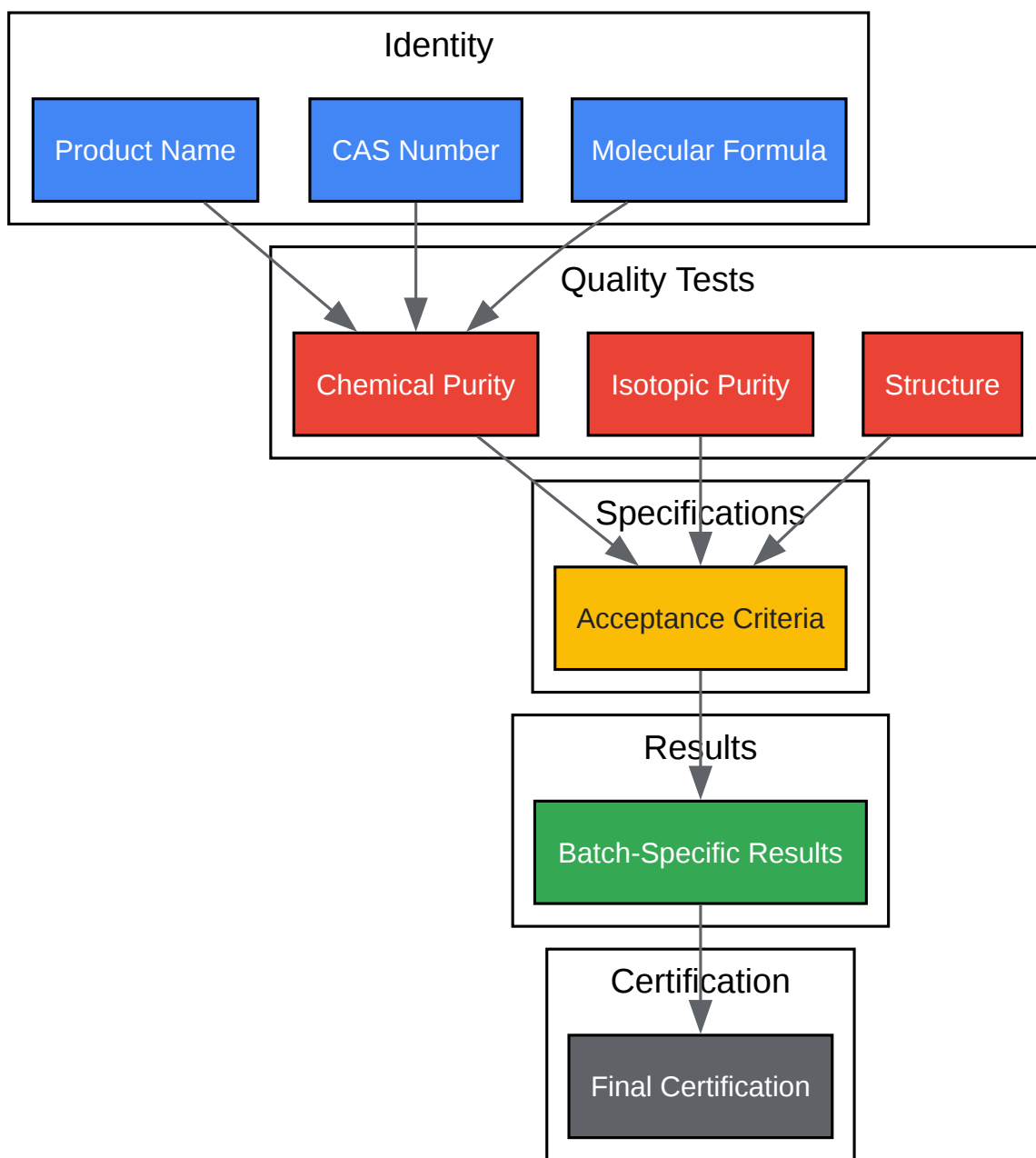
Analytical Workflow for Tristearin-d105 Certification



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Caption: Analytical Workflow for **Tristearin-d105** Certification.

Logical Flow of a Certificate of Analysis

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Caption: Logical Flow of a Certificate of Analysis.

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